

# Tridemorph IUPAC name and synonyms

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## Compound of Interest

Compound Name: *Tridemorph*

Cat. No.: *B114830*

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## Tridemorph: A Technical Guide

This technical guide provides a comprehensive overview of the fungicide **Tridemorph**, intended for researchers, scientists, and drug development professionals. It covers its chemical identity, physicochemical properties, toxicological data, mechanism of action, and available experimental methodologies.

## Chemical Identity: IUPAC Name and Synonyms

**Tridemorph** is a systemic fungicide belonging to the morpholine class.<sup>[1]</sup> Its chemical identity is defined by its IUPAC name and a range of synonyms used in technical and commercial contexts.

The preferred IUPAC name for the primary active component is 2,6-Dimethyl-4-tridecylmorpholine.<sup>[2]</sup> However, commercial **Tridemorph** is typically a reaction mixture of 4-alkyl-2,6-dimethylmorpholines, where the alkyl group is a combination of C11–C14 homologues. The tridecyl (C13) homologue constitutes 60–70% of this mixture.<sup>[3]</sup> The Preferred Identification Name (PIN) for the major component is (2RS,6RS)-2,6-dimethyl-4-tridecylmorpholine.

**Tridemorph** is known by a variety of synonyms, which are listed below:

- Calixin<sup>[4]</sup>
- Calixine<sup>[4]</sup>

- **Tridemorphe**[\[3\]](#)
- Kalixin[\[4\]](#)
- F 220 (fungicide)[\[4\]](#)
- Tridemorf[\[4\]](#)
- BASF 220F[\[4\]](#)
- 4-Tridecyl-2,6-dimethylmorpholine[\[4\]](#)
- BAS 2203F[\[5\]](#)
- N-Tridecyl-2,6-dimethylmorpholin[\[4\]](#)
- Elbamorph[\[5\]](#)

CAS Registry Numbers:

- 81412-43-3: For the reaction mixture (**Tridemorph**)[\[1\]](#)
- 24602-86-6: Originally for the single isomer 2,6-dimethyl-4-tridecylmorpholine[\[2\]](#)[\[3\]](#)

## Quantitative Data

This section summarizes the key physicochemical and toxicological data for **Tridemorph** in tabular format for ease of reference and comparison.

## Physicochemical Properties

Property	Value	Reference(s)
Molecular Formula	C <sub>19</sub> H <sub>39</sub> NO (major component)	[1][2][3]
Molar Mass	297.527 g·mol <sup>-1</sup>	[2]
Physical State	Oily liquid	[6]
Boiling Point	130-133 °C at 0.7 mmHg; 139-142 °C at 1.3 mmHg	[4]
Melting Point	< 25 °C	[7]
Density	0.855 g/cm <sup>3</sup>	[8]
Vapor Pressure	1.04 x 10 <sup>-5</sup> mmHg at 25 °C	[8]
Water Solubility	11.7 mg/L (pH 7 at 20 °C)	[8]
LogP (Octanol-Water Partition Coefficient)	5.34450	[8]
pKa	6.5	[8]
Refractive Index	1.449	[8]
Flash Point	109.499 °C	[8]

## Toxicological Data

Endpoint	Value	Species	Reference(s)
Acute Oral LD <sub>50</sub>	500 mg/kg	Rat	[9]
Dermal LD <sub>50</sub>	4000 mg/kg	Rat	[9]
Inhalation LC <sub>50</sub> (4h)	4.5 mg/L	Rat	[9]
Oral Acute Reference Dose (RfDoa)	0.02 mg/kg-day	-	[7]
Oral Chronic Reference Dose (RfDoc)	0.01 mg/kg-day	-	[7]
Algae Acute EC <sub>50</sub> (72h)	0.28 mg/L	-	[9]
Algae Chronic NOEC (96h)	0.015 mg/L	-	[9]

Note: **Tridemorph** is classified by the World Health Organization as a Class II "moderately hazardous" pesticide.[2] It has been shown to have teratogenic effects in high doses.[7]

## Mechanism of Action

**Tridemorph** acts as a systemic fungicide with eradicant and protective properties.[3] Its primary mode of action is the inhibition of ergosterol biosynthesis in fungi.[5] Ergosterol is a vital component of fungal cell membranes, and its disruption leads to fungal cell death.

Specifically, **Tridemorph** targets two key enzymes in the ergosterol biosynthesis pathway:

- Sterol- $\Delta^{14}$ -reductase: This enzyme is involved in the reduction of sterols.
- $\Delta^8$  to  $\Delta^7$ -isomerase: This enzyme catalyzes the isomerization of sterols.[5]

Inhibition of these enzymes leads to an accumulation of abnormal sterol precursors and a depletion of ergosterol, ultimately disrupting membrane function and integrity.[1] In maize, for example, treatment with **Tridemorph** leads to a dramatic accumulation of 9 $\beta$ ,19-cyclopropyl sterols instead of the usual  $\Delta^5$ -sterols.[10]



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Caption: Simplified signaling pathway of **Tridemorph**'s mechanism of action.

## Experimental Protocols

Detailed, step-by-step experimental protocols for **Tridemorph** are proprietary or published in specific research articles. However, this section outlines the general methodologies for its synthesis and analysis based on available information.

## Synthesis

The commercial production of **Tridemorph** typically involves a one-step catalytic reaction.<sup>[1]</sup>

Reactants:

- Tridecanol
- 2,6-dimethylmorpholine

Process Overview:

- Tridecanol and a catalyst are added to a reactor.
- The reactor is purged with nitrogen and hydrogen to create an inert atmosphere.
- The mixture is heated to activate the catalyst.
- The temperature is further raised while 2,6-dimethylmorpholine is added dropwise.
- The reaction proceeds at an elevated temperature until completion.

- The mixture is allowed to settle, and the catalyst is separated.
- The resulting filtrate is purified through rectification to yield **Tridemorph**.[\[1\]](#)

## Analytical Methods

Several analytical methods are employed for the detection and quantification of **Tridemorph** in various matrices.

### 4.2.1. Thin-Layer Chromatography (TLC)

A common method for the qualitative detection of **Tridemorph** in biological materials.[\[11\]](#)

General Procedure:

- Extraction: **Tridemorph** is extracted from the sample using a suitable organic solvent.
- Spotting: The extract is spotted onto a TLC plate.
- Development: The plate is developed in a solvent system to separate the components.
- Visualization: The plate is sprayed with a chromogenic reagent to visualize the **Tridemorph** spot.
  - Reagents: Iodine in chloroform followed by a starch solution (yields a blue spot), methyl orange (yellow spot), or bromophenol blue (intense blue spot).[\[11\]](#)[\[12\]](#)

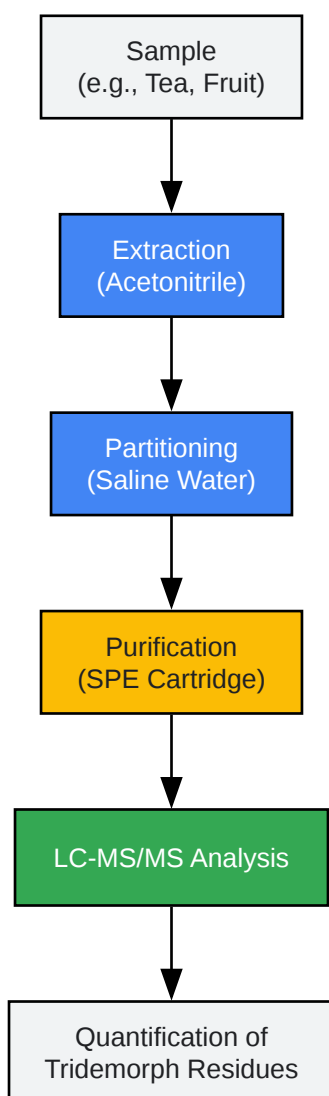
### 4.2.2. Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

A highly sensitive and selective method for the quantitative determination of **Tridemorph** residues in samples like tea, bananas, and oranges.[\[13\]](#)[\[14\]](#)

General Workflow:

- Sample Preparation:
  - Hydration of the sample.
  - Extraction of **Tridemorph** with a solvent like acetonitrile.

- Partitioning with saline water.
- Purification:
  - Clean-up of the extract using a solid-phase extraction (SPE) cartridge (e.g., aminopropyl (NH<sub>2</sub>)).<sup>[13]</sup>
- Analysis:
  - Injection of the purified sample into an LC-MS/MS system.
  - Separation via liquid chromatography.
  - Detection and quantification using tandem mass spectrometry.



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Caption: General experimental workflow for **Tridemorph** analysis by LC-MS/MS.

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## References

- 1. Tridemorph (Ref: BAS 2205-F) [sitem.herts.ac.uk]
- 2. primaryinfo.com [primaryinfo.com]
- 3. Supply Fungicide Tridemorph, Tridemorph 675g/L EC, tridemorph fungicide, tridemorph fungicide uses, tridemorph price, pesticide suppliers [essencechem.com]
- 4. Tridemorph [drugfuture.com]
- 5. Long-Chain Molecules with Agro-Bioactivities and Their Applications - PMC [pmc.ncbi.nlm.nih.gov]
- 6. datasheets.scbt.com [datasheets.scbt.com]
- 7. Tridemorph | C19H39NO | CID 32518 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. lookchem.com [lookchem.com]
- 9. Tridemorph (Ref: BAS 2205-F)-Pesticide database [wppdb.com]
- 10. Manipulation by tridemorph, a systemic fungicide, of the sterol composition of maize leaves and roots - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. researchgate.net [researchgate.net]
- 12. researchgate.net [researchgate.net]
- 13. researchgate.net [researchgate.net]
- 14. researchgate.net [researchgate.net]
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